

Iron(II) tetrafluoroborate hexahydrate safety data sheet (SDS) and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iron(II) tetrafluoroborate
hexahydrate*

Cat. No.: *B089229*

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **Iron(II) Tetrafluoroborate Hexahydrate**

This guide provides comprehensive safety and handling information for **iron(II) tetrafluoroborate hexahydrate**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazard classifications, and recommended protocols for safe use in a laboratory setting.

Chemical and Physical Properties

Iron(II) tetrafluoroborate hexahydrate is a light green crystalline solid.[1][2] It is soluble in polar solvents like water and is hygroscopic, meaning it can absorb moisture from the air.[3] Proper storage is crucial to maintain its integrity.[3]

Property	Data
Chemical Formula	$\text{Fe}(\text{BF}_4)_2 \cdot 6\text{H}_2\text{O}$
Molecular Weight	337.55 g/mol
CAS Number	13877-16-2
Appearance	Pale green to light green crystalline solid
Solubility in Water	Soluble
Melting Point	No data available
Boiling Point	No data available
Density	No data available
pH	No data available

Toxicological Information and Hazard Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^{[4][5]} It is harmful if swallowed, inhaled, or in contact with skin, and it can cause severe skin burns and eye damage.^{[1][5][6]}

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Acute Toxicity, Dermal	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage
Serious Eye Damage	H318: Causes serious eye damage

Signal Word: Danger^{[5][7][8][9]}

Hazard Pictograms:

- Corrosion (GHS05)[1][5][8]
- Exclamation Mark (GHS07)[1][8]

Occupational Exposure Limits

There are currently no established workplace exposure limits for **iron(II) tetrafluoroborate hexahydrate**. [1][7]

Experimental Protocols

Handling and Storage

Handling:

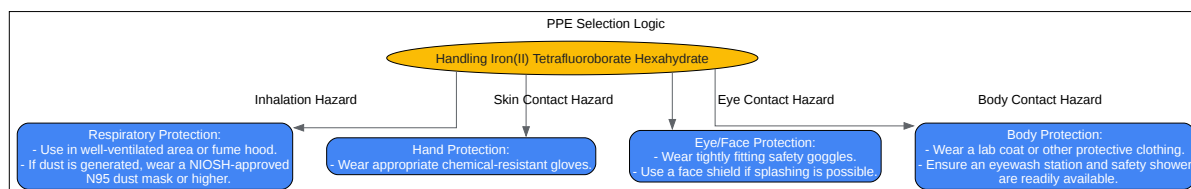
- Avoid all direct contact with the substance. [1]
- Work in a well-ventilated area, preferably under a chemical fume hood. [1][7]
- Do not breathe dust. [1] Avoid the formation and spread of dust in the air. [1]
- Wear appropriate personal protective equipment (PPE), as detailed in section 4.2. [1][4][7]
- Do not eat, drink, or smoke when using this product. [4]
- Wash hands and face thoroughly after handling. [7]

Storage:

- Store in a cool, dry, and well-ventilated area. [1][4]
- Keep the container tightly closed to prevent moisture absorption, as the material is hygroscopic. [1][3][7]
- Store locked up. [4]
- Must only be kept in the original packaging. [1]

Personal Protective Equipment (PPE) Workflow

Proper selection of PPE is critical to minimize exposure risk. The following diagram outlines the decision-making process for selecting appropriate PPE when handling **iron(II) tetrafluoroborate hexahydrate**.

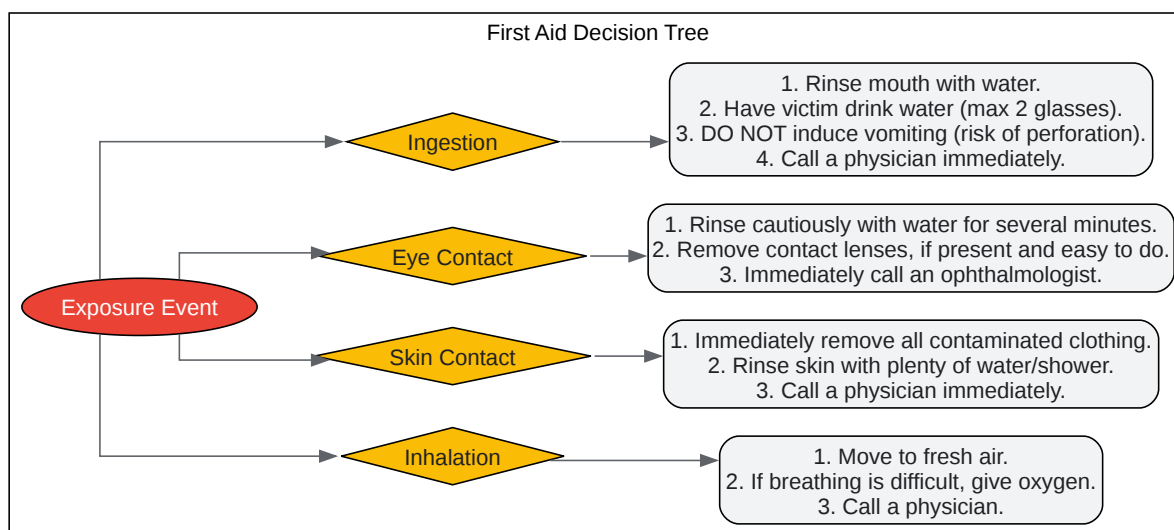


[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **iron(II) tetrafluoroborate hexahydrate**.

First Aid Measures

Immediate medical attention is required in case of exposure.[7] Always show the Safety Data Sheet (SDS) to the attending physician.[7] The following decision tree outlines the appropriate first aid response.



[Click to download full resolution via product page](#)

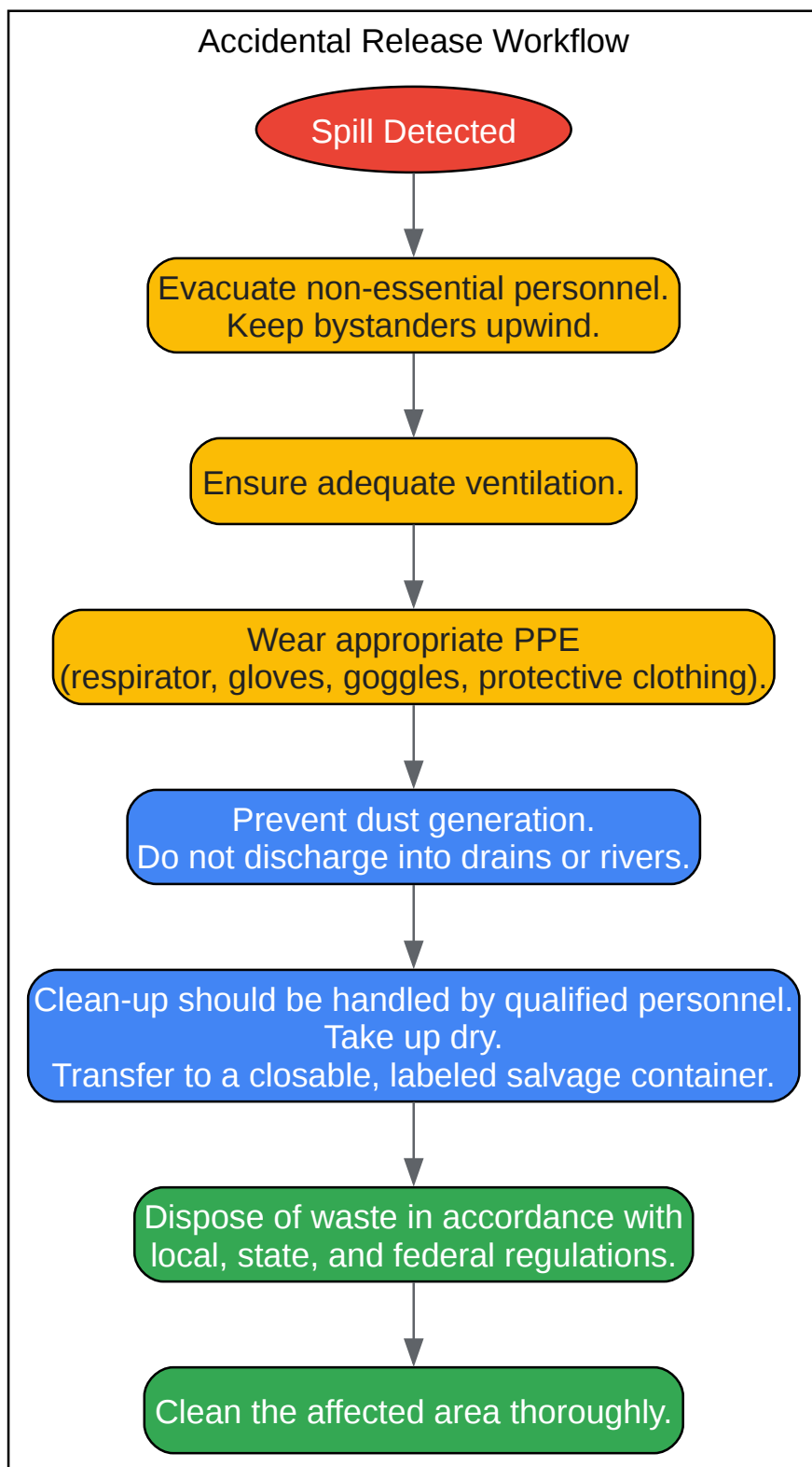
Caption: First aid procedures for exposure to **iron(II) tetrafluoroborate hexahydrate**.

Fire-Fighting Measures

- Extinguishing Media: Use extinguishing media suitable for the surrounding fire, such as carbon dioxide, dry chemical powder, or foam.^[1]
- Unsuitable Extinguishing Media: No limitations are specified.^[7]
- Specific Hazards: The substance is not combustible.^[7] However, in a fire, it may emit toxic and corrosive fumes, including hydrogen fluoride (HF), borane/boron oxides, and iron oxides.^{[1][7]}
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.^{[1][7]}

Accidental Release Measures Workflow

In the event of a spill, follow a structured response to ensure safety and proper cleanup.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for responding to a spill of **iron(II) tetrafluoroborate hexahydrate**.

Environmental Precautions:

- Do not let the product enter drains, surface water, or groundwater systems.[7]

Cleanup Procedures:

- Cleanup should only be performed by qualified personnel familiar with the substance.[1]
- Take up the material dry, avoiding dust generation.[7]
- Collect the spilled material and place it into a suitable, labeled container for disposal.[1]
- Clean the affected area thoroughly after material pickup is complete.[7]

Disposal Considerations

Dispose of this chemical and its container at an approved waste disposal plant.[10] Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

Applications in Research

Iron(II) tetrafluoroborate hexahydrate is utilized in various research applications, including:

- Catalysis: It serves as a catalyst in organic synthesis, such as in the transfer hydrogenation of aldehydes to alcohols.[6][8][11]
- Electrochemistry: Used as an electrolyte in electrochemical cells.[2]
- Materials Science: Employed in the development of magnetic and electronic materials.[2]
- Coordination Chemistry: Acts as a precursor for the synthesis of other iron coordination complexes.[6][8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. chemimpex.com [chemimpex.com]
- 3. CAS 13877-16-2: iron(ii) tetrafluoroborate hexahydrate [cymitquimica.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Iron(II) tetrafluoroborate hexahydrate | B2F8FeH12O6 | CID 15762351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Buy Iron(II) tetrafluoroborate | 15283-51-9 [smolecule.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Iron(II) tetrafluoroborate - Wikipedia [en.wikipedia.org]
- 9. 四氟硼酸铁 六水合物 97% | Sigma-Aldrich [sigmaaldrich.com]
- 10. americanelements.com [americanelements.com]
- 11. IRON(II) TETRAFLUOROBORATE HEXAHYDRATE | 13877-16-2 [chemicalbook.com]
- To cite this document: BenchChem. [Iron(II) tetrafluoroborate hexahydrate safety data sheet (SDS) and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089229#iron-ii-tetrafluoroborate-hexahydrate-safety-data-sheet-sds-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com